

Physical properties of Ethyl azepan-1-ylacetate (boiling point, melting point, solubility)

Author: BenchChem Technical Support Team. Date: January 2026

Compound of Interest

Compound Name: *Ethyl azepan-1-ylacetate*

Cat. No.: B1291652

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An In-depth Technical Guide to the Physical Properties of Ethyl azepan-1-ylacetate

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Experimental data on the physical properties of **Ethyl azepan-1-ylacetate**, including its boiling point, melting point, and solubility, are not readily available in the public domain. This guide provides detailed, generalized experimental protocols for the determination of these crucial physical characteristics for a novel compound like **Ethyl azepan-1-ylacetate**. The methodologies described are standard in organic chemistry and are intended to serve as a comprehensive resource for researchers.

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Introduction to Physical Property Determination

The physical properties of a compound, such as its boiling point, melting point, and solubility, are fundamental characteristics that provide insights into its purity, structure, and potential applications in drug development and other scientific research. The determination of these properties is a critical first step in the characterization of a newly synthesized or isolated compound. This guide outlines the standard experimental procedures to determine these properties for an organic compound such as **Ethyl azepan-1-ylacetate**.

Experimental Protocols

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. It is a key indicator of a liquid's volatility.

Methodology: Distillation Method[1][2]

- Apparatus Setup: Assemble a simple distillation apparatus. This typically includes a round-bottom flask, a heating mantle or sand bath, a distillation head with a port for a thermometer, a condenser, and a receiving flask.
- Sample Preparation: Place a small volume (at least 5 mL) of the liquid sample, in this case, **Ethyl azepan-1-ylacetate**, into the distilling flask along with a few boiling chips or a magnetic stir bar to ensure smooth boiling.
- Thermometer Placement: Position the thermometer in the distillation head so that the top of the mercury bulb is level with the bottom of the side-arm leading to the condenser. This ensures an accurate reading of the vapor temperature.
- Heating: Begin to gently and uniformly heat the sample.
- Observation: As the liquid boils, the vapor will rise, surround the thermometer bulb, and then pass into the condenser where it will liquefy. Record the temperature at which the vapor temperature remains constant while the liquid is distilling. This constant temperature is the boiling point.

- Pressure Correction: Record the atmospheric pressure at the time of the experiment. If the atmospheric pressure is not at standard sea-level pressure (760 mmHg), a correction may be necessary.

Methodology: Thiele Tube Method[2][3]

- Sample Preparation: Fill a small test tube or a fusion tube to about half-full with the liquid sample.
- Capillary Tube: Seal one end of a capillary tube using a flame. Place the sealed capillary tube, open end down, into the liquid in the test tube.
- Apparatus Setup: Attach the test tube to a thermometer using a rubber band or wire. The bulb of the thermometer should be adjacent to the test tube.
- Heating: Immerse the thermometer and the attached test tube in a Thiele tube containing a high-boiling mineral oil, ensuring the sample is below the oil level.
- Observation: Gently heat the side arm of the Thiele tube with a Bunsen burner. A stream of bubbles will emerge from the open end of the capillary tube. Continue heating until a rapid and continuous stream of bubbles is observed.
- Recording the Boiling Point: Remove the heat and allow the apparatus to cool slowly. The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to be drawn back into the capillary tube.

Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range.

Methodology: Capillary Method using a Melting Point Apparatus[4][5][6]

- Sample Preparation: Ensure the solid sample of what is presumed to be **Ethyl azepan-1-ylacetate** is completely dry and finely powdered.
- Capillary Tube Loading: Tap the open end of a capillary tube into the powdered sample to pack a small amount (2-3 mm in height) of the solid into the closed end of the tube.

- Apparatus Setup: Place the loaded capillary tube into the sample holder of a melting point apparatus.
- Initial Rapid Heating: Heat the sample rapidly to determine an approximate melting point range.
- Accurate Determination: Allow the apparatus to cool. Prepare a new sample and heat it again, but this time, approach the approximate melting point slowly, at a rate of about 1-2 °C per minute.
- Observation and Recording: Observe the sample through the magnifying eyepiece. Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the entire sample has turned into a clear liquid (the end of the melting range). A pure compound will have a sharp melting range of 1-2 °C.

Solubility Determination

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent to form a homogeneous solution.

Methodology: Qualitative Solubility Test[7][8][9]

- Sample Preparation: In a small test tube, place a small, measured amount of the solute (e.g., approximately 25 mg of solid or 0.05 mL of liquid **Ethyl azepan-1-ylacetate**).
- Solvent Addition: Add a small volume (e.g., 0.75 mL) of the desired solvent (e.g., water, ethanol, diethyl ether, etc.) in small portions.
- Mixing: After each addition of the solvent, vigorously shake or vortex the test tube for an extended period to ensure thorough mixing.
- Observation: Observe the mixture to see if the solute has dissolved. A compound is considered soluble if it forms a clear, homogeneous solution. If the solution is cloudy or contains undissolved particles, the compound is considered insoluble or partially soluble.
- Systematic Testing: This procedure should be repeated with a range of solvents of varying polarities (e.g., water, methanol, ethanol, acetone, ethyl acetate, dichloromethane, hexane)

to build a comprehensive solubility profile.

Data Presentation

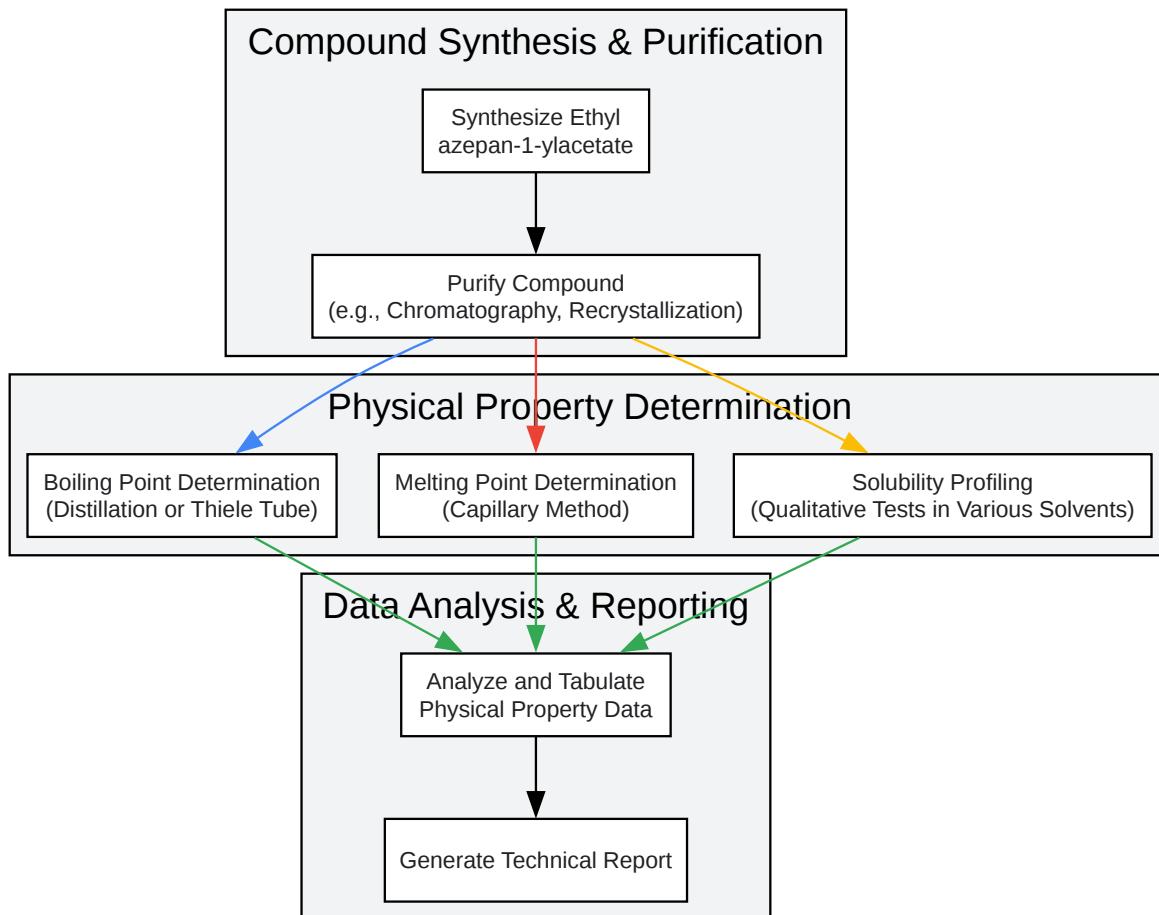
As no specific experimental data for **Ethyl azepan-1-ylacetate** is available, the following table summarizes the general methodologies for determining its physical properties.

Physical Property	Experimental Method	General Protocol
Boiling Point	Distillation Method	A sample is heated, and the constant temperature of the vapor during distillation is recorded.
Thiele Tube Method		A sample is heated in a tube with an inverted capillary; the temperature at which liquid re-enters the capillary upon cooling is the boiling point.
Melting Point	Capillary Method	A powdered sample in a capillary tube is heated, and the temperature range over which it melts is observed.
Solubility	Qualitative Test	A small amount of the compound is mixed with a solvent, and its ability to form a homogeneous solution is observed.

Workflow for Physical Property Determination

The following diagram illustrates the logical workflow for the experimental determination of the physical properties of a novel compound.

Experimental Workflow for Physical Property Determination

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Caption: Workflow for the synthesis, purification, and physical characterization of a compound.

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